

Mastering DiVA TRITA: Advanced Search Techniques for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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Application Notes and Protocols for Effective Literature Discovery

For researchers, scientists, and professionals in drug development, the ability to conduct precise and comprehensive literature searches is paramount. The DiVA (Digitala Vetenskapliga Arkivet) portal, particularly the **TRITA** series from KTH Royal Institute of Technology, is a vital resource for academic and scientific publications. This guide provides detailed application notes and experimental protocols for leveraging the advanced search functionalities within DiVA, enabling users to move beyond simple keyword searches and execute highly targeted queries.

Foundational Concepts: Simple vs. Advanced Search

DiVA offers two primary modes of searching: simple and advanced. A simple search casts a wide net, querying across most fields of a publication's record, including author, title, and subject words.^[1] Words entered in succession are automatically combined with the AND operator, meaning all terms must be present in the results.^[1]

The Advanced search functionality, however, provides granular control over your query. It is divided into tabs for 'Research publications' and 'Student theses', allowing for more specific targeting of the literature.^[1] This is where the true power of DiVA's search capabilities lies, enabling the construction of complex queries using a variety of operators and field codes.

Core Search Operators and Modifiers

To refine your searches, DiVA utilizes standard Boolean operators and search modifiers. Understanding these is fundamental to constructing advanced queries.

Operator/Modifier	Function	Example
AND	Narrows the search, requiring all connected terms to be present in the results.	drug delivery AND nanoparticles
OR	Broadens the search, requiring at least one of the connected terms to be present.	cancer OR oncology
NOT	Excludes results containing a specific term.	genetics NOT human
" " (Phrase Searching)	Searches for an exact phrase. [2]	"gene therapy"
(Truncation/Wildcard)	Searches for variations of a word stem. [2]	toxico (finds toxicology, toxicological, etc.)

Advanced Search Fields

The advanced search interface allows you to target specific fields within a publication's record. This is crucial for eliminating irrelevant results and focusing on the most pertinent information.

Field Name	Description
Free text	Searches the entire publication record. [1]
Title	Searches only within the title of the publication. [1]
Author	Searches for author names. The system may suggest names as you type. [1]
Author, id	Searches for a specific author using their unique identifier (e.g., a university-specific ID). [2]
Keywords	Searches within the keywords assigned to the publication.
Publication ID	Searches for various unique identifiers associated with a publication. [1]
DOI	Digital Object Identifier.
Scopus	Scopus ID.
WoS (ISI)	Web of Science ID.
PubMed	PubMed ID.
ISRN	International Standard Technical Report Number.
PID (diva2)	DiVA's internal publication ID.
URN:NBN	Uniform Resource Name: National Bibliography Number.
ISBN	International Standard Book Number.
Publishing year	Restricts the search to a specific year or range of years. [2]
Publication type	Filters results by the type of publication (e.g., article, conference paper, doctoral thesis). [1]
Status	Filters by the publication's status (e.g., published). [1]

Experimental Protocols for Advanced Searching

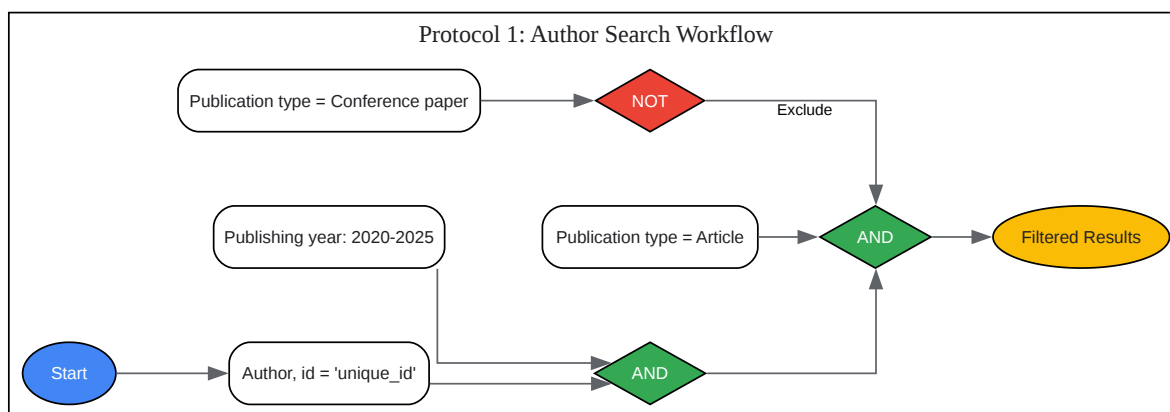
The following protocols provide step-by-step methodologies for conducting common advanced searches in DiVA TRITA.

Protocol 1: Comprehensive Author Search with Date Limitation

Objective: To find all peer-reviewed articles by a specific author published between 2020 and 2025, excluding conference papers.

Methodology:

- Navigate to the "Advanced search, research publications" tab in DiVA.[\[1\]](#)
- In the first search block, select "Author, id" from the dropdown menu and enter the author's unique identifier. If the ID is unknown, use the "Author" field with the author's full name.
- In the "Publishing year" fields, enter "2020" in the "From" box and "2025" in the "To" box.[\[2\]](#)
- From the "Publication type" dropdown, select "Article".
- To exclude conference papers, add a new search block by clicking the "AND" button.
- In the new block, select "Publication type" from the dropdown menu, choose "Conference paper", and then change the operator for this block from "AND" to "NOT".
- Execute the search.



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Protocol 1 Workflow

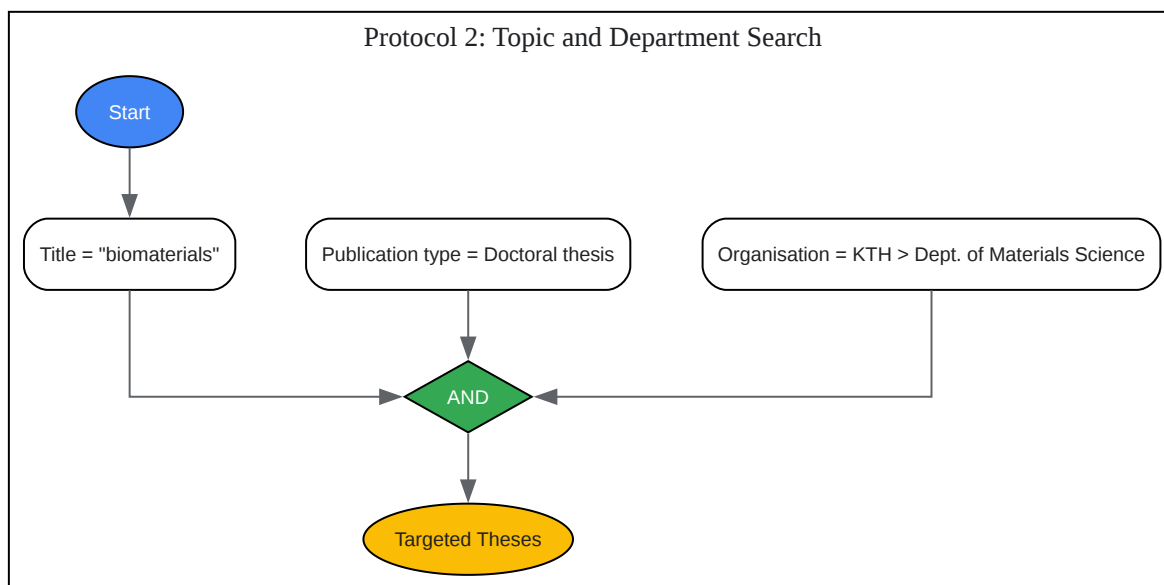
Protocol 2: Targeted Topic Search within a Specific Department

Objective: To find doctoral theses on "biomaterials" from the Department of Materials Science and Engineering at KTH.

Methodology:

- Navigate to the "Advanced search, student theses" tab.
- In the first search block, select "Title" from the dropdown menu and enter "biomaterials". Use phrase searching to ensure the words appear together.
- Add another field to the same block by clicking "Add field".
- In the new field, select "Publication type" and choose "Doctoral thesis".
- In the "Search within organisation" section, browse or search for "KTH Royal Institute of Technology" and then navigate to the "Department of Materials Science and Engineering".

- Execute the search.



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Protocol 2 Workflow

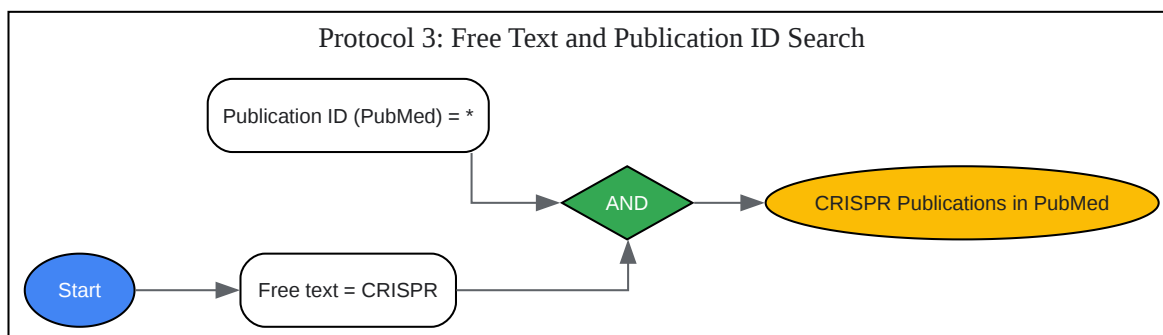
Protocol 3: Combining Free Text and Specific Identifiers

Objective: To find publications related to "CRISPR" that are also indexed in PubMed.

Methodology:

- Navigate to the "Advanced search, research publications" tab.
- In the first search block, keep the default "Free text" field and enter CRISPR.
- Add another field to the same block by clicking "Add field".
- From the dropdown menu, select "Publication ID" and then choose "PubMed".

- In the text box for the PubMed ID, use a wildcard (*) to indicate that you are looking for any publication that has a PubMed ID, without specifying the ID itself. This effectively filters for publications indexed in PubMed.
- Execute the search.



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Protocol 3 Workflow

By mastering these advanced search techniques, researchers can significantly enhance the efficiency and accuracy of their literature searches within the DiVA **TRITA** portal, ensuring they can stay at the forefront of their field.

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References

- 1. Advanced search - DiVA – Digitala Vetenskapliga Arkivet [info.diva-portal.org]
- 2. Check your list of publications in DiVA - University of Borås [hb.se]
- To cite this document: BenchChem. [Mastering DiVA TRITA: Advanced Search Techniques for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:

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